Application Notes and Protocols for In Vivo Imaging in Mouse Models

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Compound of Interest	
Compound Name:	*Bioxyol*
CAS No.:	*132338-71-7*
Cat. No.:	*B1180685*

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Note on "Bioxyol"

Extensive searches for a compound or product named "**Bioxyol**" for in vivo imaging in mouse models did not yield any specific results. The information available relates to general techniques and methodologies for in vivo imaging. Therefore, the following application notes and protocols are provided for a hypothetical fluorescent probe, hereafter referred to as "FluoroX-Vivo 750," designed for near-infrared (NIR) in vivo imaging in mouse models of cancer. This document serves as a detailed template that researchers, scientists, and drug development professionals can adapt for their specific imaging agents.

Application Note: FluoroX-Vivo 750 for In Vivo Tumor Imaging in Mouse Models

Introduction

FluoroX-Vivo 750 is a novel near-infrared (NIR) fluorescent probe designed for the in vivo imaging of solid tumors in mouse models. Its emission wavelength in the NIR spectrum (750 nm) allows for deep tissue penetration and minimizes autofluorescence, enabling high-

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resolution visualization of tumor masses. This application note provides an overview of FluoroX-Vivo 750's properties, summarizes its performance in preclinical cancer models, and outlines detailed protocols for its use.

Principle of Action

FluoroX-Vivo 750 is a targeted fluorescent probe that selectively accumulates in tumor tissues due to the enhanced permeability and retention (EPR) effect. The probe's design facilitates passive accumulation within the tumor microenvironment, where it is retained, allowing for a high signal-to-noise ratio for imaging.

Quantitative Data Summary

The following tables summarize the key quantitative data for FluoroX-Vivo 750 based on preclinical validation studies in mouse models of human colorectal cancer (SW1222 xenografts).

Table 1: Physicochemical Properties of FluoroX-Vivo 750

Property	Value
Excitation Wavelength (nm)	730
Emission Wavelength (nm)	750 - 825
Molecular Weight (g/mol)	~950
Solubility	High in aqueous buffers (PBS)
Purity (HPLC)	>98%

Table 2: In Vivo Performance in SW1222 Tumor-Bearing Mice

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Time Post-Injection	Tumor-to-Background Ratio (TBR)	Tumor Signal Intensity (Arbitrary Units)
1 hour	1.5 ± 0.3	1.2 x 10^8 ± 0.4 x 10^8
6 hours	3.2 ± 0.6	2.5 x 10^8 ± 0.7 x 10^8
12 hours	4.1 ± 0.8	3.1 x 10^8 ± 0.9 x 10^8
24 hours	5.5 ± 1.1	2.8 x 10^8 ± 0.6 x 10^8
48 hours	4.8 ± 0.9	2.1 x 10^8 ± 0.5 x 10^8

Data are presented as mean ± standard deviation (n=5 mice per group).

Experimental Protocols

Preparation of FluoroX-Vivo 750 for Injection

- Reconstitution: Reconstitute the lyophilized FluoroX-Vivo 750 powder in sterile, endotoxin-free phosphate-buffered saline (PBS) to a stock concentration of 1 mg/mL.
- Dilution: For a typical injection, dilute the stock solution with sterile PBS to a final concentration of 100 µg/mL. The final injection volume will be 100 µL per mouse.
- Storage: Store the reconstituted stock solution at -20°C, protected from light. Avoid repeated freeze-thaw cycles. The diluted solution should be used within 4 hours of preparation.

Animal Handling and Injection

- Animal Model: This protocol is optimized for 6-8 week old female athymic nude mice bearing subcutaneous SW1222 colorectal cancer xenografts.
- Anesthesia: Anesthetize the mice using isoflurane (2-3% in oxygen) for the duration of the injection and imaging procedures.
- Injection: Administer 100 µL of the diluted FluoroX-Vivo 750 solution (10 µg total dose) via intravenous (IV) tail vein injection.

In Vivo Fluorescence Imaging

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- Imaging System: Use an in vivo imaging system (IVIS) equipped for NIR fluorescence imaging.
- Imaging Parameters:
  - Excitation Filter: 730 nm
  - Emission Filter: 750-825 nm bandpass
  - Exposure Time: 1-5 seconds (adjust as needed to avoid saturation)
  - Binning: Medium
  - F/Stop: 2
- Image Acquisition: Acquire fluorescence images at various time points post-injection (e.g., 1, 6, 12, 24, and 48 hours) to determine the optimal imaging window.[1]
- Data Analysis:
  - Draw regions of interest (ROIs) around the tumor and a contralateral non-tumor area (background).
  - Quantify the average fluorescence intensity within each ROI.
  - Calculate the tumor-to-background ratio (TBR) by dividing the tumor signal intensity by the background signal intensity.

Visualizations

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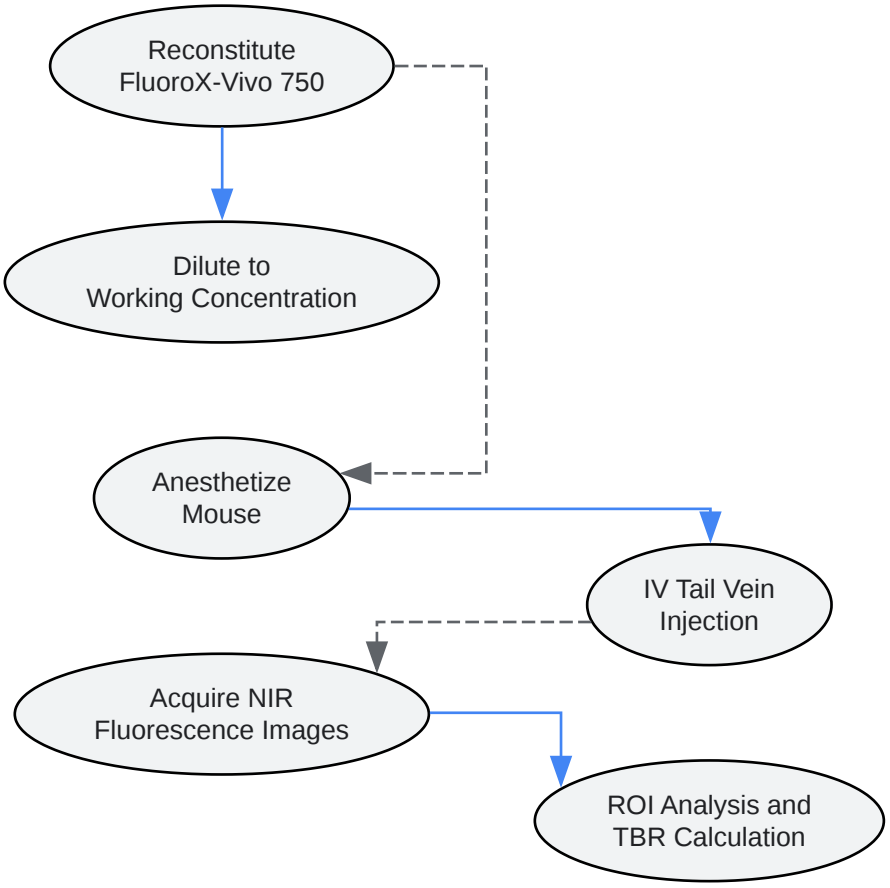

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Caption: Experimental workflow for in vivo imaging with FluoroX-Vivo 750.

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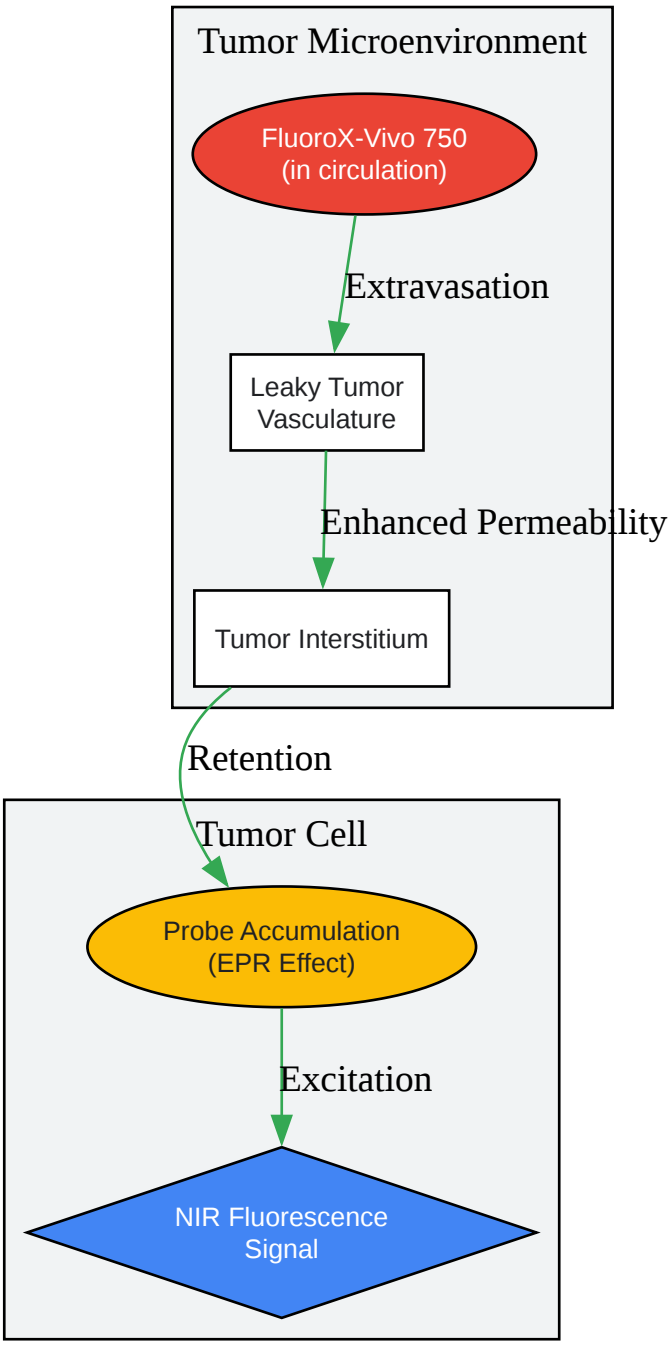

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Caption: Mechanism of FluoroX-Vivo 750 accumulation in tumors via the EPR effect.

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References

- 1. In Vivo Imaging of Click-Crosslinked Hydrogel Depots Following Intratympanic Injection [mdpi.com]
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